

Essential Safety and Handling Protocols for Touchdown Herbicide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Touchdown

Cat. No.: B11727303

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This document provides immediate, essential safety and logistical information for laboratory and research professionals handling **Touchdown**, a glyphosate-based herbicide. It offers procedural guidance on personal protective equipment (PPE), operational handling, and disposal to ensure user safety and proper management of the chemical.

Personal Protective Equipment (PPE)

The selection and proper use of PPE are critical to minimize exposure risk when handling **Touchdown**. The following table summarizes the required and recommended PPE for various stages of handling.

Body Part	Required PPE	Specifications and Conditions
Hands	Chemical-resistant gloves	Nitrile or butyl rubber are suitable.[1] Wash gloves before removing them.[2] After each day's use, wash gloves.
Eyes	Chemical splash goggles or safety glasses	Must provide front, brow, and side protection.[3] In California, eyewear must have a Z87+ rating.[3] A face shield can be worn over goggles for high-exposure situations.[4]
Body	Long-sleeved shirt and long pants	Required as a minimum.[5] For mixing, loading, or situations with a higher risk of splashing, coveralls or a chemical-resistant apron should be worn.[1][6]
Feet	Closed-toe shoes and socks	Chemical-resistant footwear is recommended, especially during application.[1] Pant legs should be worn outside of boots.[4]
Respiratory	Generally not required	A respirator is not normally required for handling this substance.[1] However, if airborne concentrations are expected to exceed exposure limits (e.g., in case of a spill), a NIOSH-certified air-purifying respirator with an organic vapor cartridge and a particulate filter (N, P, R, or HE class) may be used.[1]

Experimental and Handling Protocols

Pre-Handling and Preparation:

- Read the Label and SDS: Before use, thoroughly read the product label and the Safety Data Sheet (SDS).[4]
- Area Preparation: Ensure a well-ventilated area for mixing and handling.[1] An eyewash station and a safety shower should be readily accessible.[1]
- PPE Inspection: Inspect all PPE for damage or degradation before use.[4] Ensure gloves are free of punctures and that eyewear is clean.

Mixing and Application:

- Material Compatibility: Use only plastic, plastic-lined steel, stainless steel, or fiberglass containers for mixing, storing, and applying spray solutions.[1][2][5] Do not use galvanized steel, carbon steel, aluminum, or unlined steel containers, as flammable hydrogen gas may form.[1][7]
- Mixing Procedure: Mix the solution in a designated area, avoiding splashes. If contact occurs, follow the first-aid measures outlined below.
- Application: Avoid contact with eyes and skin.[1] Do not eat, drink, or use tobacco products in the application area.[1]

Post-Application and Decontamination:

- PPE Removal: Remove PPE immediately after handling the product.[2] Wash the outside of gloves before taking them off.[2]
- Hygiene: Wash hands thoroughly with soap and water after handling and before eating, drinking, or using the toilet.[1][2]
- Clothing: Remove any clothing that has come into contact with the pesticide immediately.[2] Wash contaminated clothing separately from other laundry using detergent and hot water.[1][5]

First-Aid Measures

Exposure Route	Immediate Action
Eye Contact	Immediately hold eyelids open and flush with plenty of running water for at least 15-20 minutes.[1][8] Remove contact lenses if present and easy to do.[8] Seek immediate medical attention.[8][9]
Skin Contact	Immediately remove contaminated clothing.[1] Wash skin, hair, and fingernails thoroughly with soap and plenty of water for 15-20 minutes.[1] If skin irritation occurs, get medical advice.[9][10]
Inhalation	Move the victim to fresh air.[1] If the person is not breathing, call for emergency services and provide artificial respiration if possible.[1]
Ingestion	If swallowed, immediately contact a poison control center or doctor for treatment advice.[1] [7] Do not induce vomiting unless instructed to do so by a medical professional.[7]

Disposal Plan

Unused Product:

- If possible, use the remaining product according to the label instructions.[11]
- If disposal is necessary, contact your local solid waste agency or a household hazardous waste collection program for guidance.[12] Do not pour leftover pesticides down the drain. [12]

Empty Containers:

- Triple-Rinsing: Empty containers retain product residue and must be properly cleaned before disposal.[1]
 - Empty the remaining contents into the spray tank and allow it to drain for 30 seconds.[13]

- Fill the container about one-quarter full with clean water and securely replace the cap.[\[12\]](#)
[\[13\]](#)
- Shake the container vigorously for 30 seconds.[\[12\]](#)[\[13\]](#)
- Pour the rinse water into the sprayer and let it drain for another 30 seconds.[\[12\]](#)[\[13\]](#)
- Repeat this rinsing procedure two more times.[\[12\]](#)[\[13\]](#)
- Final Disposal: After triple-rinsing, the container can typically be disposed of in a licensed landfill or through a recycling program that specifically accepts pesticide containers.[\[13\]](#)[\[14\]](#)
Do not reuse empty containers for other purposes.[\[1\]](#)[\[12\]](#)

Operational Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **Touchdown** herbicide.



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- To cite this document: BenchChem. [Essential Safety and Handling Protocols for Touchdown Herbicide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11727303#personal-protective-equipment-for-handling-touchdown]

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